

Technical Support Center: The Impact of Dioctyl Adipate on Polymer Aging

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Compound of Interest

Compound Name: Dioctyl Adipate

Cat. No.: B1670693

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals studying the impact of **dioctyl adipate** (DOA) on the aging of polymer materials.

Troubleshooting Guides

This section addresses specific issues that may be encountered during experiments involving the aging of polymers plasticized with **dioctyl adipate**.

Issue	Potential Causes	Recommended Solutions
Premature Embrittlement of the Polymer	<ul style="list-style-type: none">- Excessive DOA Migration: At elevated temperatures during accelerated aging, DOA can migrate out of the polymer matrix, leading to a loss of flexibility.[1]- DOA Degradation: The ester linkages in DOA can undergo hydrolysis, especially in the presence of moisture and heat, reducing its plasticizing efficiency.- Polymer Chain Scission: The primary degradation of the polymer backbone itself (e.g., dehydrochlorination in PVC) can be the dominant factor, which is accelerated at higher temperatures.[2]	<ul style="list-style-type: none">- Optimize Aging Temperature: Lower the aging temperature to reduce the rate of DOA migration. Cross-reference with ASTM D3045 for appropriate temperature ranges for the specific polymer.[3]- Control Humidity: For polymers susceptible to hydrolysis, conduct aging tests in a controlled low-humidity environment.- Analyze Plasticizer Content: Use techniques like Soxhlet extraction or chromatography to quantify the DOA content before and after aging to confirm migration.
Unexpected Discoloration (e.g., Yellowing, Browning)	<ul style="list-style-type: none">- Thermal Degradation of PVC: The dehydrochlorination of PVC is a common cause of yellowing and is accelerated by heat.[2]- Oxidation of DOA or Polymer: The presence of oxygen can lead to oxidative degradation of both the plasticizer and the polymer, forming chromophoric groups.- Incompatibility with Other Additives: Certain stabilizers or fillers may react with DOA or its degradation products at elevated temperatures.	<ul style="list-style-type: none">- Use of Heat Stabilizers: Ensure an adequate and appropriate heat stabilizer system is used in PVC formulations.[4]- Inert Atmosphere: Conduct thermal aging experiments under an inert atmosphere (e.g., nitrogen) to minimize oxidation.- Evaluate Additive Compatibility: Review the technical datasheets of all additives for known incompatibilities. Consider a simplified formulation to isolate the cause.

Inconsistent or Non-Reproducible Results	<ul style="list-style-type: none">- Inhomogeneous Plasticizer Distribution: Improper mixing of DOA into the polymer can lead to variations in local plasticizer concentration.- Fluctuations in Aging Conditions: Inconsistent temperature or UV radiation intensity within the aging chamber can cause different degradation rates.- Variability in Sample Preparation: Differences in sample thickness or processing conditions can affect aging behavior.	<ul style="list-style-type: none">- Standardize Compounding Procedures: Ensure a thorough and consistent mixing process to achieve a homogeneous blend of DOA and polymer.- Calibrate and Monitor Aging Equipment: Regularly calibrate and monitor the temperature and light intensity within the aging apparatus to ensure uniform conditions.- Control Sample Dimensions and Preparation: Follow standardized procedures for sample preparation to ensure consistency across all test specimens.
Surface Tackiness or "Spew"	<ul style="list-style-type: none">- Plasticizer Exudation: The compatibility of DOA with the polymer may decrease at higher temperatures, causing it to migrate to the surface.- Low Molecular Weight Degradation Products: The formation of low molecular weight degradation products from the polymer or DOA can result in a sticky surface.	<ul style="list-style-type: none">- Assess DOA Concentration: The concentration of DOA might be too high for the specific polymer. A lower concentration may be necessary.- Surface Analysis: Use techniques like ATR-FTIR to analyze the chemical composition of the surface residue to identify if it is DOA or other degradation byproducts.

Frequently Asked Questions (FAQs)

1. What is the primary role of **dioctyl adipate** (DOA) in polymer materials?

Diethyl adipate is a widely used plasticizer, particularly for polyvinyl chloride (PVC). Its main function is to increase the flexibility, reduce the brittleness, and improve the low-temperature performance of polymers. DOA works by embedding itself between the polymer chains, which reduces the intermolecular forces and allows for greater chain mobility.

2. How does DOA affect the aging characteristics of polymers?

DOA can influence polymer aging in several ways:

- **Improved Thermal Stability:** It can enhance the heat stability of some polymers.
- **Enhanced Weathering Properties:** DOA can improve the resistance of polymers to weathering, including exposure to UV radiation.
- **Migration:** Over time, especially at elevated temperatures, DOA can migrate out of the polymer matrix. This loss of plasticizer can lead to increased rigidity and embrittlement of the material.

3. What are the typical signs of degradation in a polymer plasticized with DOA?

Common signs of degradation include:

- A decrease in flexibility and an increase in hardness.
- A reduction in tensile strength and elongation at break.
- Changes in color, such as yellowing or browning.
- The appearance of surface tackiness due to plasticizer migration.

4. Can DOA itself degrade during the aging process?

Yes, as an ester, **diethyl adipate** can be susceptible to hydrolysis, where the ester bonds are broken in the presence of water, especially at elevated temperatures and in acidic or basic conditions. This degradation can reduce its effectiveness as a plasticizer.

5. Are there any health and safety considerations when working with DOA?

DOA is generally considered to have low toxicity. However, like all chemicals, it is important to handle it in a well-ventilated area and use appropriate personal protective equipment (PPE). For applications involving food contact, it is crucial to ensure that the grade of DOA used complies with relevant regulatory standards, such as those from the FDA.

Quantitative Data on the Impact of DOA on Polymer Properties

The following tables summarize the effects of **dioctyl adipate** on the mechanical properties of PVC before and after accelerated aging.

Table 1: Effect of DOA on Mechanical Properties of PVC (Before Aging)

Plasticizer System	Hardness (Shore A)	Tensile Strength (MPa)	Elongation at Break (%)
PVC with Dioctyl Phthalate (DOP)	85	18.5	350
PVC with Dioctyl Adipate (DOA)	83	16.2	380
PVC with Polymeric Plasticizer	88	20.1	320

Note: This table presents typical values for comparison; actual results may vary based on the specific formulation and processing conditions.

Table 2: Mechanical Properties of Plasticized PVC Before and After Accelerated UV Aging

Plasticizer	Aging Status	Tensile Strength (MPa)	Elongation at Break (%)
Diethyl Phthalate (DOP)	Before Aging	18.5	350
	After Aging	19.2	280
Diethyl Adipate (DOA)	Before Aging	16.2	380
	After Aging	17.5	310
Polymeric Plasticizer	Before Aging	20.1	320
	After Aging	20.5	290

Data adapted from studies on the effects of different plasticizers on PVC properties, highlighting the relative stability of DOA.

Experimental Protocols

1. Accelerated Thermal Aging (Heat Aging)

This protocol is based on the principles outlined in ASTM D3045 - Standard Practice for Heat Aging of Plastics Without Load.

- Objective: To evaluate the effect of elevated temperatures on the properties of DOA-plasticized polymers over time.
- Apparatus: A forced-air circulating oven capable of maintaining the set temperature within $\pm 2^{\circ}\text{C}$.
- Procedure:
 - Prepare standardized test specimens of the DOA-plasticized polymer.
 - Measure the initial properties of interest (e.g., tensile strength, elongation at break, hardness, color).

- Place the specimens in the aging oven at a predetermined temperature. The temperature should be chosen to accelerate aging without inducing degradation mechanisms that would not occur at service temperatures.
- Remove sets of specimens at predetermined time intervals.
- Allow the specimens to cool to room temperature under standard laboratory conditions.
- Re-measure the properties of the aged specimens.
- Analyze the changes in properties as a function of aging time.

2. Plasticizer Migration Test

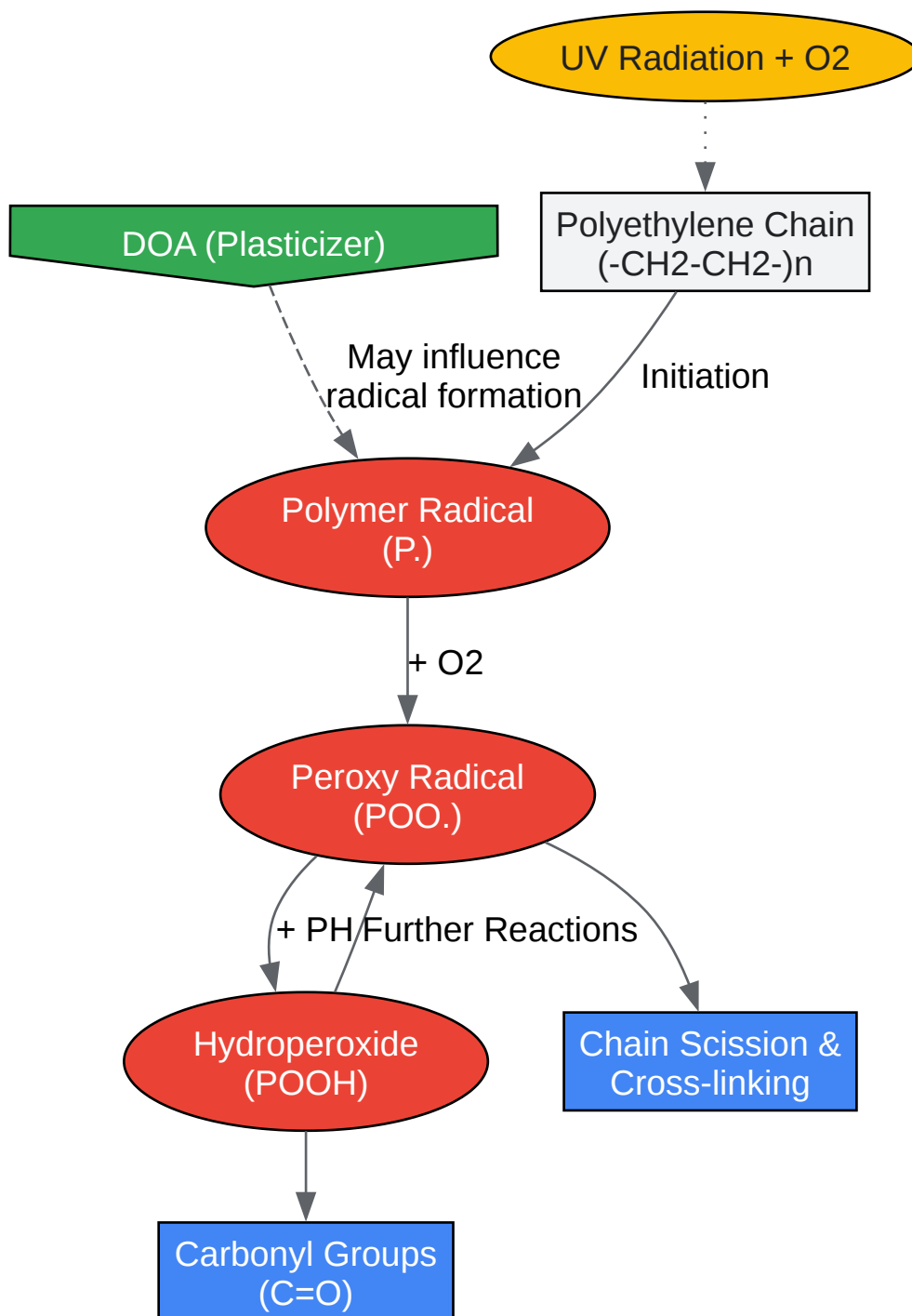
This protocol is based on the principles of ISO 177 - Plastics - Determination of migration of plasticizers.

- Objective: To quantify the amount of DOA that migrates from the polymer when in contact with other materials.
- Apparatus: Analytical balance, air-circulating oven, and absorbent material (e.g., activated carbon).
- Procedure:
 - Cut a test specimen of the DOA-plasticized polymer of known mass and surface area.
 - Place the specimen in contact with a defined amount of an absorbent material.
 - Place the assembly in an oven at a specified temperature for a set duration.
 - After the specified time, remove the assembly and allow it to cool.
 - Carefully separate the polymer specimen from the absorbent material.
 - Measure the mass loss of the polymer specimen and/or the mass gain of the absorbent material.

- The migration is typically expressed as the mass of plasticizer lost per unit area of the specimen.

Visualizations of Degradation Pathways

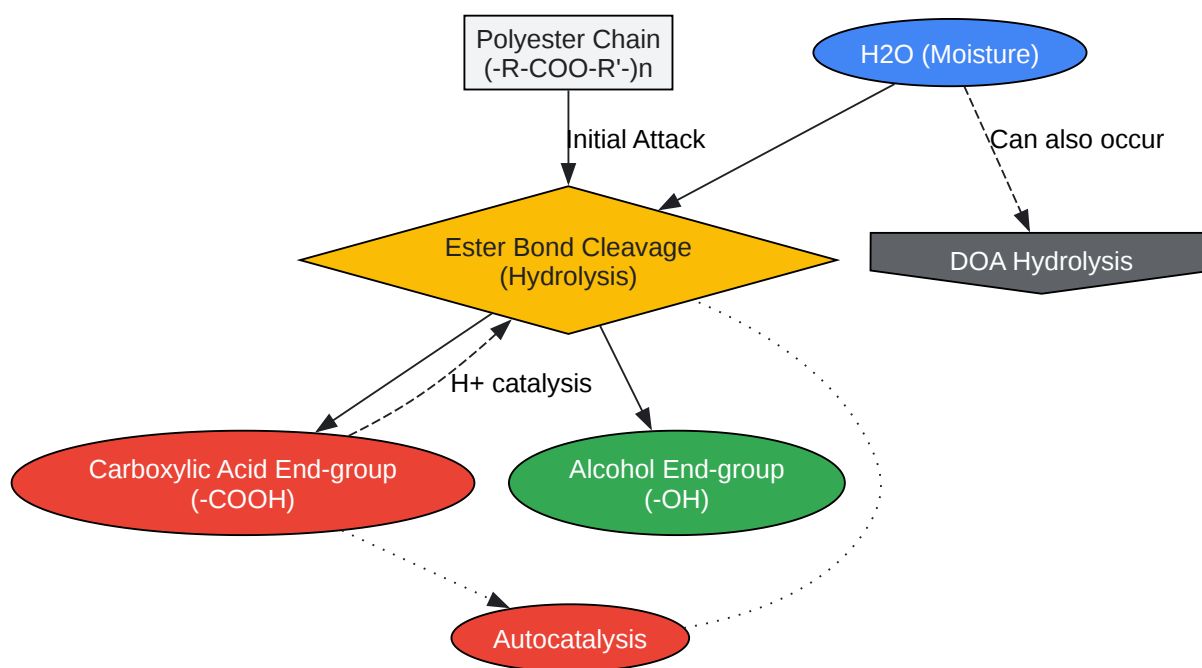
Diagram 1: Simplified Photo-oxidation Pathway of Polyethylene Influenced by Additives

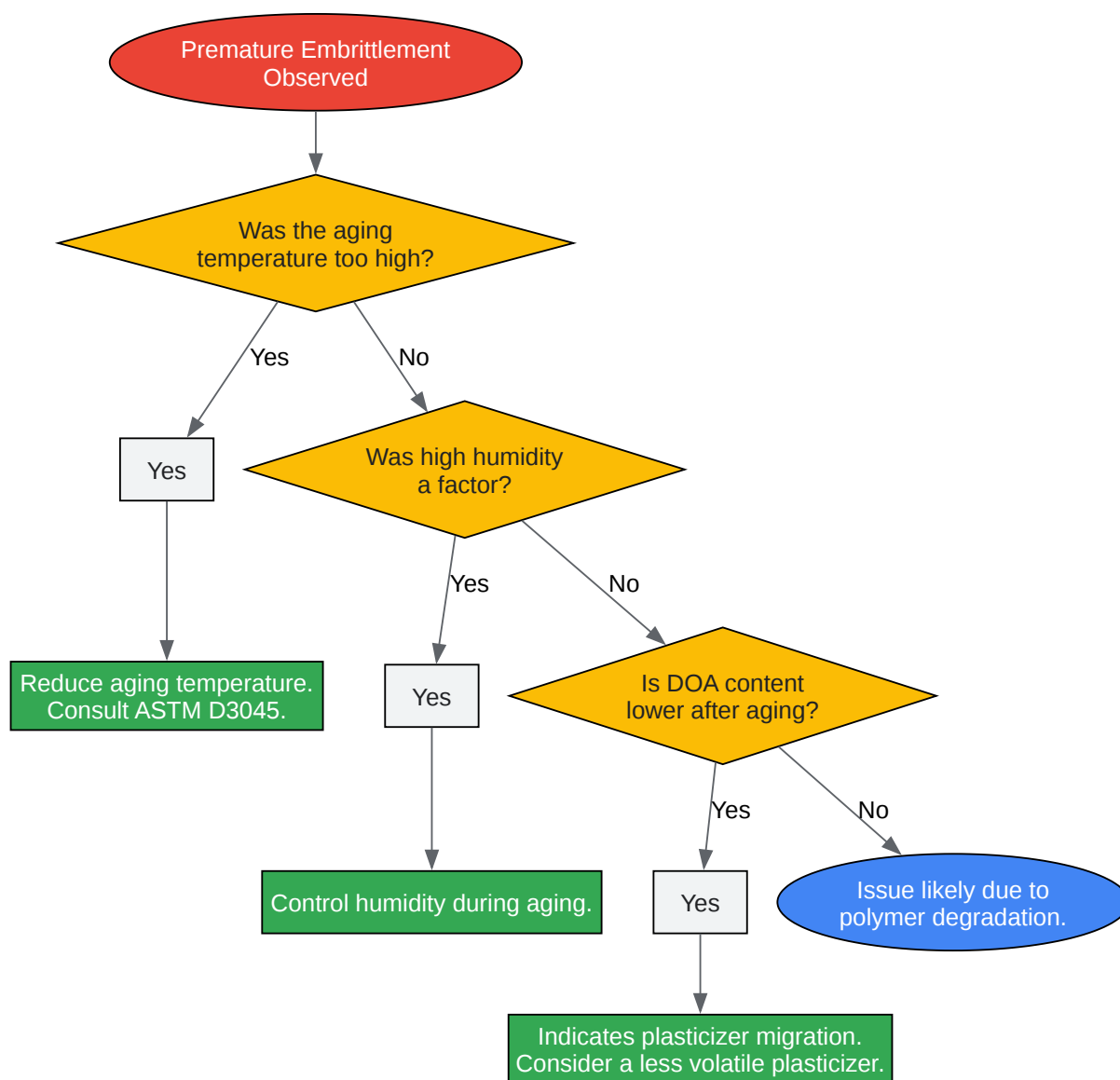


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Caption: Photo-oxidation of polyethylene involves radical chain reactions leading to degradation.

Diagram 2: Hydrolysis Pathway of a Polyester Catalyzed by Acidic Byproducts





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Address: 3281 E Guasti Rd

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Email: info@benchchem.com